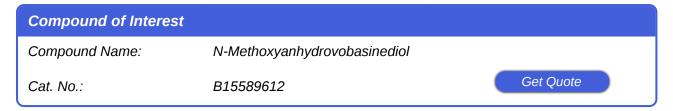


N-Methoxyanhydrovobasinediol: Application Notes and Protocols for Analytical Standards and Reference Materials

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid isolated from plants of the Gelsemium genus, notably Gelsemium elegans.[1] This compound is of significant interest to the scientific community for its potential pharmacological activities, including anti-inflammatory and neuroactive properties. As a reference material, **N-**

Methoxyanhydrovobasinediol is essential for the accurate quantification and identification of this analyte in complex matrices, such as plant extracts and biological samples. These application notes provide detailed protocols for the handling, analysis, and characterization of **N-Methoxyanhydrovobasinediol** analytical standards.

Product Information Chemical and Physical Properties



Property	Value	Reference
Chemical Name	N- Methoxyanhydrovobasinediol	[1][2][3][4][5][6]
CAS Number	125180-42-9	[1][2][3][4][5][6]
Molecular Formula	C21H26N2O2	[7]
Molecular Weight	338.44 g/mol	[7]
Purity	≥98%	[2][3][4][5][6]
Appearance	White to off-white powder	-
Storage	Store at -20°C for long-term stability.	[8]

Solubility

Qualitative solubility information suggests that **N-Methoxyanhydrovobasinediol** is soluble in a range of organic solvents. For quantitative applications, it is recommended to determine the solubility experimentally for the specific solvent and concentration required.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Acetone	Soluble
Methanol	Sparingly Soluble
Water	Insoluble

Note: This information is based on general characteristics of similar alkaloids and should be confirmed experimentally.[9][10][11]



Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Method for Purity Assessment and Quantification

This protocol is a representative method based on established procedures for the analysis of indole alkaloids from Gelsemium elegans.[12][13][14][15]

Workflow for HPLC Analysis



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Caption: A simplified workflow for HPLC analysis of **N-Methoxyanhydrovobasinediol**.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV-Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: Acetonitrile
- Gradient Elution:
 - o 0-5 min: 10% B
 - 5-25 min: 10-90% B
 - o 25-30 min: 90% B
 - 30.1-35 min: 10% B (re-equilibration)



Flow Rate: 1.0 mL/min

Column Temperature: 30°C

· Detection Wavelength: 254 nm

Injection Volume: 10 μL

Standard Preparation:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of N-Methoxyanhydrovobasinediol and dissolve it in 10 mL of DMSO.
- Working Solutions: Prepare a series of dilutions from the stock solution using the mobile phase as the diluent to construct a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

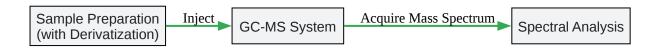
Data Analysis:

- Purity Assessment: The purity of the standard can be determined by calculating the peak area percentage of the main peak relative to the total peak area.
- Quantification: Create a calibration curve by plotting the peak area versus the concentration
 of the working standards. The concentration of N-Methoxyanhydrovobasinediol in
 unknown samples can be determined from this curve.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identification

GC-MS can be used for the identification of **N-Methoxyanhydrovobasinediol**, potentially after derivatization to increase volatility. This protocol is a general guideline.[16][17]

Workflow for GC-MS Analysis



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Caption: General workflow for the GC-MS analysis of N-Methoxyanhydrovobasinediol.

Instrumentation and Conditions:

- GC-MS System: A standard GC-MS system with an electron ionization (EI) source.
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 min.
 - Ramp: 10°C/min to 280°C.
 - Hold: 10 min at 280°C.
- Injector Temperature: 250°C
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Energy: 70 eV
- Mass Range: m/z 50-550

Sample Preparation (with Derivatization):

- Dissolve 1 mg of N-Methoxyanhydrovobasinediol in 1 mL of a suitable solvent (e.g., dichloromethane).
- Add a derivatizing agent (e.g., BSTFA with 1% TMCS) and heat at 70°C for 30 minutes.
- Inject an aliquot of the derivatized sample into the GC-MS.

Data Analysis:



• The identity of the compound is confirmed by comparing the obtained mass spectrum with a reference library or by interpreting the fragmentation pattern.

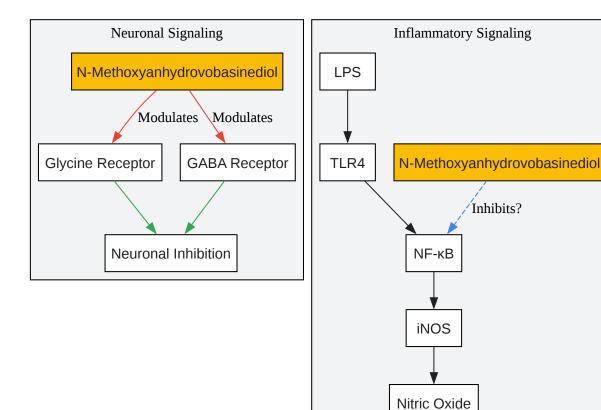
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is a powerful tool for the structural confirmation of **N-Methoxyanhydrovobasinediol**.[18][19]

Workflow for NMR Analysis







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